

# Application of Dibutyl Phthalate-d22 in Food Contact Material Testing

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## Compound of Interest

Compound Name: *Dibutyl phthalate-d22*

Cat. No.: *B1436279*

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## Application Note & Protocol

### Introduction

Dibutyl phthalate (DBP) is a widely used plasticizer in various polymers, including those used for food contact materials (FCMs) such as packaging, containers, and processing equipment. [1] Due to its potential to migrate from these materials into food and its classification as an endocrine disruptor, regulatory bodies worldwide have established strict limits on its presence and migration. [1][2] Accurate and reliable quantification of DBP in FCMs and food simulants is therefore crucial for ensuring food safety and regulatory compliance.

Isotope dilution mass spectrometry is the gold standard for quantitative analysis of trace contaminants. This technique employs a stable isotope-labeled internal standard, such as **Dibutyl phthalate-d22** (DBP-d22), which is chemically identical to the target analyte (DBP) but has a different mass. DBP-d22 is added to the sample at a known concentration at the beginning of the analytical process. It co-behaves with the native DBP through all stages of sample preparation and analysis, correcting for any analyte loss or matrix effects. This results in highly accurate and precise quantification.

This document provides detailed application notes and protocols for the use of **Dibutyl phthalate-d22** in the testing of food contact materials for DBP migration using Gas Chromatography-Mass Spectrometry (GC-MS).

# Principle of Isotope Dilution GC-MS for DBP

## Analysis

The core of this analytical approach is the use of DBP-d22 as an internal standard. A known amount of DBP-d22 is spiked into the sample (e.g., a food simulant exposed to a plastic material) before extraction. The sample is then subjected to an extraction and cleanup procedure to isolate the phthalates. During GC-MS analysis, the instrument separately measures the signal intensity of the native DBP and the isotope-labeled DBP-d22. Because any loss of analyte during sample processing will affect both the native and the labeled compound equally, the ratio of their signal intensities remains constant. By comparing this ratio to a calibration curve prepared with known concentrations of DBP and a constant concentration of DBP-d22, the exact amount of DBP in the original sample can be determined with high accuracy.

## Experimental Protocols

### Preparation of Standards and Reagents

#### 1.1. Reagents:

- Hexane (GC-MS grade or equivalent)
- Acetone (GC-MS grade or equivalent)
- Methanol (GC-MS grade or equivalent)
- Dibutyl phthalate (DBP), analytical standard (>99% purity)
- **Dibutyl phthalate-d22** (DBP-d22), internal standard (>98% isotopic purity)
- Food simulants as per regulatory guidelines (e.g., 10% ethanol, 3% acetic acid, olive oil).[\[3\]](#)

#### 1.2. Preparation of Stock Solutions:

- DBP Stock Solution (1000 µg/mL): Accurately weigh 100 mg of DBP into a 100 mL volumetric flask. Dissolve and dilute to the mark with hexane.

- DBP-d22 Internal Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of DBP-d22 into a 100 mL volumetric flask. Dissolve and dilute to the mark with hexane.

### 1.3. Preparation of Calibration Standards:

- Prepare a series of calibration standards by serial dilution of the DBP stock solution in hexane. A typical concentration range is 10, 25, 50, 100, 250, 500, and 1000 ng/mL.
- Spike each calibration standard with the DBP-d22 internal standard to a final concentration of 100 ng/mL.

## Sample Preparation: Migration Testing and Extraction

### 2.1. Migration Test:

- Cut the food contact material into pieces of a defined surface area (e.g., 6 dm<sup>2</sup>).[\[3\]](#)
- Immerse the pieces in a known volume of food simulant (e.g., 1 L) in a clean glass container.
- Incubate under conditions that simulate the intended use of the FCM, as specified by regulations (e.g., 10 days at 40°C).[\[3\]](#)
- After incubation, remove the FCM pieces. The food simulant is now the test sample.

### 2.2. Liquid-Liquid Extraction (LLE) from Aqueous Food Simulants:

- Take a known volume of the aqueous food simulant (e.g., 100 mL).
- Spike with a known amount of DBP-d22 internal standard solution (e.g., to achieve a concentration of 100 ng/mL in the final extract).
- Add 50 mL of hexane and shake vigorously for 5 minutes.
- Allow the layers to separate and collect the upper hexane layer.
- Repeat the extraction with another 50 mL of hexane.
- Combine the hexane extracts and concentrate them to a final volume of 1 mL under a gentle stream of nitrogen.

- The extract is now ready for GC-MS analysis.

### 2.3. Extraction from Fatty Food Simulants (e.g., Olive Oil):

- Take a known weight of the fatty food simulant (e.g., 10 g).
- Spike with the DBP-d22 internal standard solution.
- Dissolve the sample in 20 mL of hexane.
- Perform a cleanup step using Gel Permeation Chromatography (GPC) to remove lipids.
- Concentrate the eluate to a final volume of 1 mL.

## GC-MS Analysis

### 3.1. Instrumentation:

- A gas chromatograph coupled with a mass spectrometer (GC-MS) is used.

### 3.2. GC-MS Parameters:

- The following table provides typical GC-MS parameters for DBP analysis. These may need to be optimized for the specific instrument used.

Parameter	Value
GC Column	5% Phenyl-methyl silicone (e.g., HP-5ms), 30 m x 0.25 mm i.d., 0.25 µm film thickness[4]
Injector Temperature	280°C[5]
Injection Volume	1 µL (Splitless mode)[4]
Carrier Gas	Helium at a constant flow of 1.0 mL/min[6]
Oven Temperature Program	Initial 60°C for 1 min, ramp to 220°C at 20°C/min, then to 280°C at 5°C/min, hold for 10 min[6]
MS Transfer Line Temp	290°C[6]
Ion Source Temperature	230°C[4]
Ionization Mode	Electron Ionization (EI) at 70 eV[4]
Acquisition Mode	Selected Ion Monitoring (SIM)[4]

### 3.3. Selected Ion Monitoring (SIM) Parameters:

- Monitor the following ions for quantification and confirmation:

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Dibutyl phthalate (DBP)	149	223	279
Dibutyl phthalate-d22 (DBP-d22)	167	241	301

## Data Presentation

### Quantitative Method Performance

The following table summarizes typical performance data for the analysis of DBP using an isotope dilution GC-MS method.

Parameter	Typical Value	Reference
Linearity ( $R^2$ )	> 0.995	[6]
Limit of Detection (LOD)	0.1 - 1.0 ng/mL	[4][7]
Limit of Quantification (LOQ)	0.3 - 3.0 ng/mL	[4][7]
Recovery	85 - 115%	[3]
Precision (RSD)	< 15%	[8]

## Example Migration Data

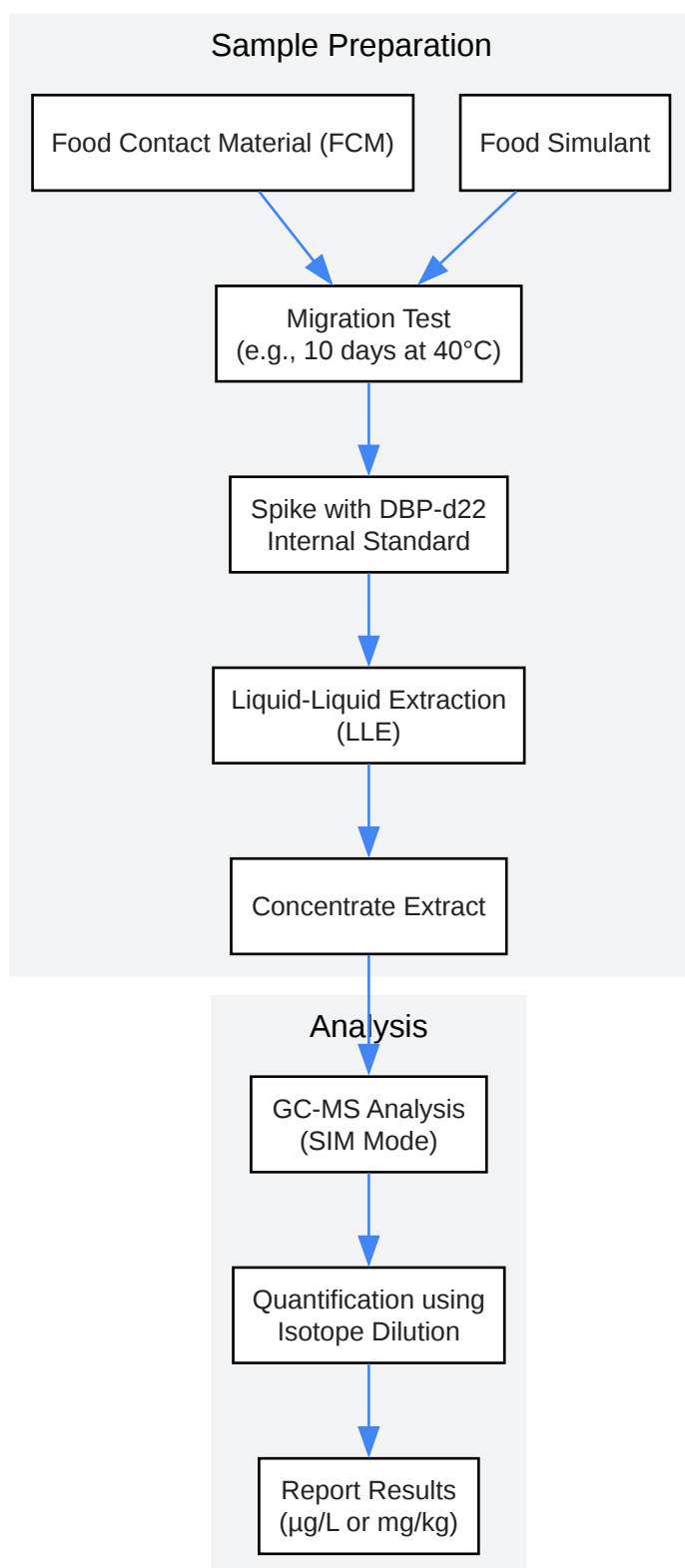
The following table shows hypothetical migration results for DBP from a PVC food container into a food simulant, demonstrating how data can be presented.

Sample ID	Food Simulant	Incubation Conditions	DBP Concentration ( $\mu\text{g/L}$ )	Compliant with EU SML (0.3 mg/kg)?
PVC-01	10% Ethanol	10 days at 40°C	15.2	Yes
PVC-02	3% Acetic Acid	10 days at 40°C	21.5	Yes
PVC-03	Olive Oil	10 days at 40°C	155.8	Yes

Note: The Specific Migration Limit (SML) for DBP in the EU is 0.3 mg/kg of food.[3] The results are presented in  $\mu\text{g/L}$ , which is approximately equivalent to  $\mu\text{g/kg}$  for aqueous simulants.

## Visualizations

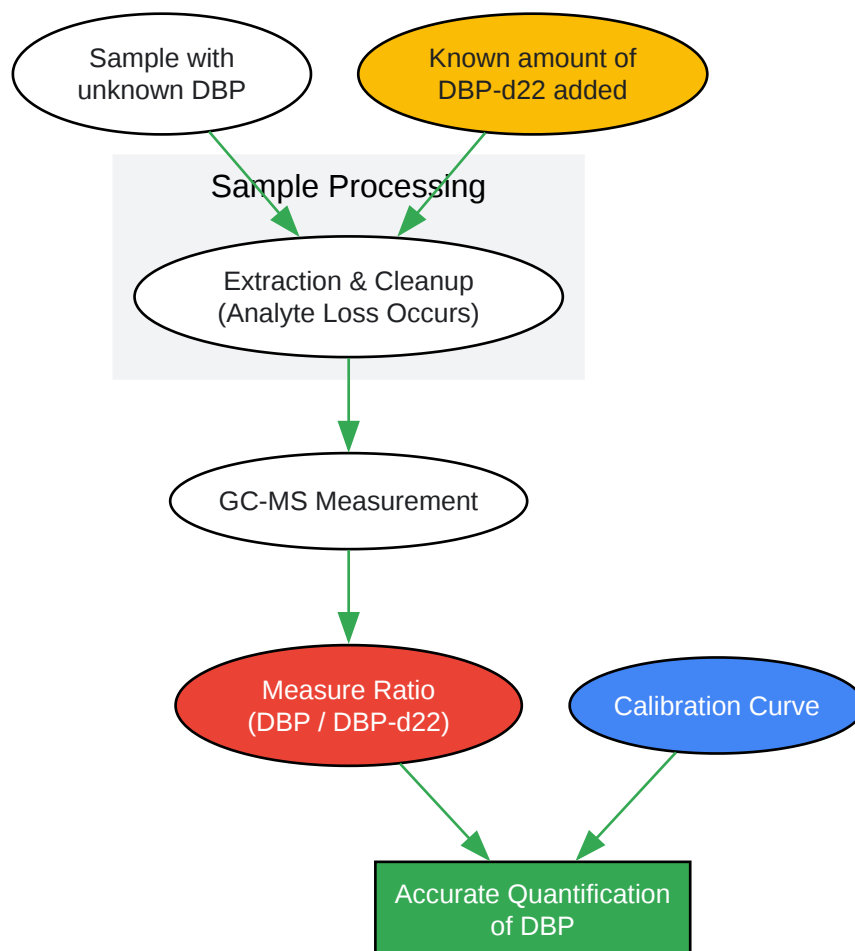
## Experimental Workflow for DBP Migration Analysis



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Caption: Workflow for DBP migration testing using DBP-d22.

## Logical Relationship of Isotope Dilution Quantification



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Caption: Principle of isotope dilution for accurate DBP quantification.

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